

# A Technical Guide to the 4-Methoxyphenyl Group: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 4-Methoxyphenyl

Cat. No.: B3050149

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## Introduction

The **4-methoxyphenyl** group, also known as the p-anisyl group, is a common and important functional group in organic chemistry and medicinal chemistry. It consists of a benzene ring substituted with a methoxy group ( $-\text{OCH}_3$ ) at the para position. This guide provides a comprehensive overview of the core chemical and physical properties of this group, using anisole (methoxybenzene) as the primary exemplar. It also details experimental protocols for its synthesis and key reactions and touches upon its significance in the realm of drug development.

The IUPAC name for the parent compound, anisole, is methoxybenzene, and its CAS number is 100-66-3.<sup>[1][2][3]</sup>

## Physicochemical Data of Anisole

The properties of the **4-methoxyphenyl** group are well-represented by anisole. The following table summarizes its key quantitative data.

Property	Value	Reference
CAS Number	100-66-3	[1][2][3]
IUPAC Name	Methoxybenzene	[2]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O	[1][2]
Molar Mass	108.14 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[2][5]
Odor	Pleasant, sweet, ether-like	[2][4]
Boiling Point	154 °C	[2][4][5]
Melting Point	-37 °C	[2][5]
Density	0.995 g/cm <sup>3</sup> at 20°C	[2][4]
Flash Point	41 °C (closed cup)	[5]
Solubility in Water	Slightly soluble (~0.8 g/L)	[2]
Solubility in Organic Solvents	Miscible with alcohol, ether, benzene, chloroform	[2]
Vapor Pressure	10 mm Hg at 42.2 °C	[5]
Vapor Density	3.72 (Air = 1)	[5]

## Experimental Protocols

### Synthesis of Anisole via Williamson Ether Synthesis

This protocol describes the synthesis of anisole from phenol and a methylating agent, a classic example of the Williamson ether synthesis.

Materials:

- Phenol (2.5 moles)
- Sodium hydroxide (2.5 moles)

- Dimethyl sulfate (2.5 moles)
- Water
- Benzene
- Calcium chloride
- 5-L three-necked, round-bottomed flask
- Stirrer
- Separatory funnel
- Reflux condenser
- Ice-salt bath

Procedure:

- In the 5-L flask, dissolve 2.5 moles of phenol and 2.5 moles of sodium hydroxide in 1 L of water.
- Cool the mixture to below 10°C using an ice-salt bath while stirring.
- Slowly add 2.5 moles of dimethyl sulfate through the separatory funnel over approximately one hour. Maintain the temperature below 10°C.
- After the addition is complete, heat the mixture on a water bath for 30 minutes.
- Add a solution of 2.5 moles of phenol and 2.5 moles of sodium hydroxide in 1 L of water through the separatory funnel.
- Reflux the mixture vigorously for 15 hours.
- After cooling, separate the anisole layer.
- Extract the aqueous layer with approximately 200 cc of benzene.

- Combine the organic layers, wash once with water, and dry over calcium chloride.
- Distill the dried solution to obtain pure anisole.<sup>[6]</sup>

## Friedel-Crafts Acylation of Anisole

This protocol details the acylation of anisole with propionyl chloride, a common electrophilic aromatic substitution reaction.

Materials:

- Anisole (4.6 mmol)
- Propionyl chloride (4.6 mmol)
- Iron(III) chloride ( $\text{FeCl}_3$ ) (4.0 mmol) or Aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- 5% aqueous NaOH solution
- Anhydrous  $\text{MgSO}_4$
- 25 mL round-bottom flask
- Stir bar
- Claisen adapter
- Pasteur pipette

Procedure:

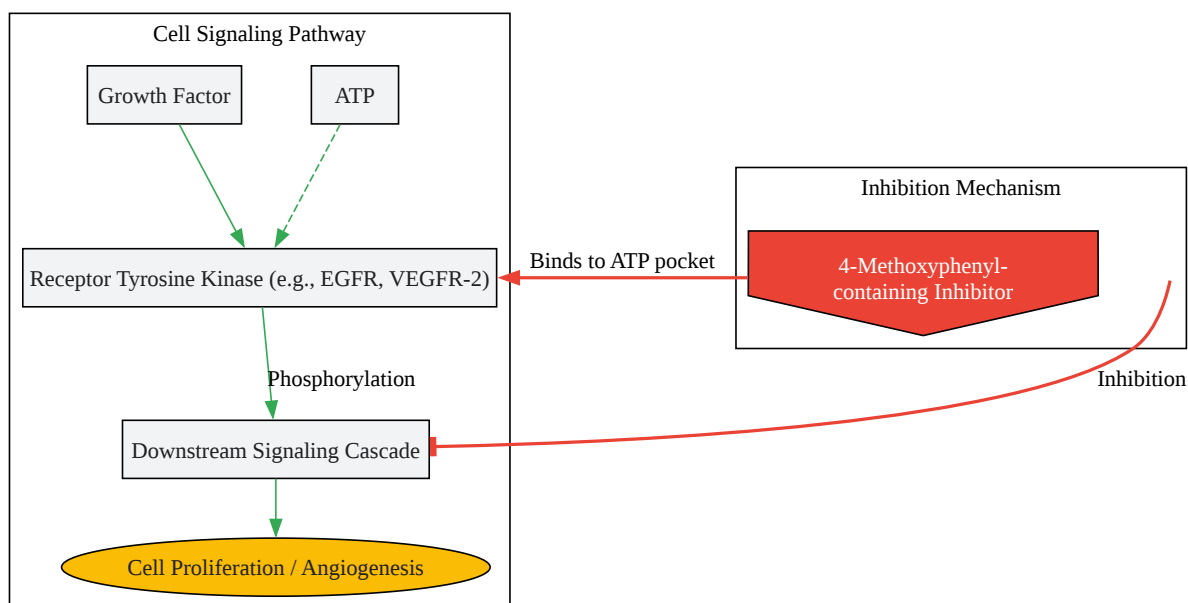
- To the 25 mL round-bottom flask, add 0.66 g of  $\text{FeCl}_3$  and 6 mL of  $\text{CH}_2\text{Cl}_2$ .
- Add 0.41 mL of propionyl chloride to the flask.
- Prepare a solution of 0.43 mL of anisole in 3 mL of  $\text{CH}_2\text{Cl}_2$ .

- Slowly add the anisole solution dropwise to the reaction mixture over approximately 5 minutes.
- Stir the mixture for an additional 10 minutes after the addition is complete.
- Pour the reaction mixture into a separatory funnel containing 10 mL of water to quench the reaction.
- Separate the organic layer.
- Wash the organic layer with 10 mL of 5% aqueous NaOH solution.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$  for about 5 minutes.
- Filter the solution by gravity and evaporate the solvent to obtain the crude product.<sup>[7]</sup>

## Signaling Pathways and Logical Relationships

### Electrophilic Aromatic Substitution of Anisole

The methoxy group of the **4-methoxyphenyl** moiety is an activating, ortho-, para-directing group in electrophilic aromatic substitution reactions. This is due to the resonance donation of a lone pair of electrons from the oxygen atom into the benzene ring, which increases the electron density at the ortho and para positions, making them more susceptible to attack by electrophiles.



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- To cite this document: BenchChem. [A Technical Guide to the 4-Methoxyphenyl Group: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3050149#cas-number-and-iupac-name-for-4-methoxyphenyl]

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